

L-796449 biological activity and targets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-796449

Cat. No.: B1674105

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In-depth Technical Guide: L-796449

A comprehensive analysis of the publicly available data on the biological activity and molecular targets of **L-796449** reveals a significant information gap. Despite identifying the compound's chemical structure, extensive searches have not yielded specific details regarding its biological function, rendering a complete technical guide, as requested, unfeasible at this time.

Chemical Identity of L-796449

Through database searches, **L-796449** has been identified as the chemical compound 4-(7-((1H-Imidazol-1-yl)methyl)-5-(1-methyl-3-(trifluoromethyl)-1H-pyrazol-4-yl)-1-oxo-3,4-dihydroisoquinolin-2(1H)-yl)-6-ethyl-N-methylquinoline-8-carboxamide. This identification is based on its entry in the PubChem database under the Compound ID (CID) 166449496, where "**L-796449**" is listed as a synonym. Other identifiers for this compound include ChEMBL5421916 and BDBM50631550.

Biological Activity and Targets: An Overview

A thorough and systematic search of scientific literature and biological databases for the biological activity, molecular targets, and mechanism of action of **L-796449**, using its chemical name and various identifiers, did not yield any specific, quantifiable data. The search results were consistently broad, focusing on general methodologies for assessing the biological activity of chemical compounds or detailing the properties of unrelated natural products.

This lack of publicly available information suggests several possibilities:

- **Proprietary Research:** **L-796449** may be a compound synthesized and investigated as part of a proprietary drug discovery program within a pharmaceutical or biotechnology company. In such cases, data is often kept confidential and is not published in the public domain.
- **Early-Stage Compound:** The compound may be in the very early stages of research, and data regarding its biological effects has not yet been published.
- **Alternative Nomenclature:** The compound might be more extensively studied and reported under a different, undisclosed name or code.

Data Presentation and Experimental Protocols

Due to the absence of any quantitative data (e.g., IC₅₀, K_i, EC₅₀ values) or descriptions of experimental studies from the conducted searches, it is not possible to create the requested structured tables or provide detailed experimental methodologies.

Signaling Pathways and Experimental Workflows

Similarly, without information on the molecular targets and mechanism of action of **L-796449**, the creation of diagrams for signaling pathways or experimental workflows is not feasible.

Conclusion

While the chemical identity of **L-796449** has been established, there is a notable absence of publicly accessible data regarding its biological activity and molecular targets. This prevents the development of the requested in-depth technical guide, including data tables, experimental protocols, and visualizations. Further information would likely need to be sourced from internal documentation of the organization that synthesized or studied this compound, should that information become publicly available in the future.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com